Introduction: The Strategic Role of a Fluorinated Indanol Scaffold

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Compound of Interest

Compound Name:	*6-Fluoro-2,3-dihydro-1h-inden-1-ol*
CAS No.:	*52085-94-6*
Cat. No.:	*B1526565*

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6-Fluoro-2,3-dihydro-1H-inden-1-ol is a fluorinated derivative of indanol, a bicyclic molecule containing a benzene ring fused to a five-membered ring. The strategic placement of a fluorine atom on the aromatic ring and a hydroxyl group on the aliphatic ring makes this compound a highly valuable and versatile building block, particularly in the field of medicinal chemistry.

The introduction of fluorine into drug candidates is a well-established strategy to modulate metabolic stability, lipophilicity, and binding affinity.[1] The hydroxyl group provides a convenient synthetic handle for further molecular elaboration. Consequently, **6-fluoro-2,3-dihydro-1H-inden-1-ol**, especially its chiral enantiomers, serves as a crucial intermediate in the synthesis of complex therapeutic agents. This guide provides a comprehensive overview of its fundamental properties, synthesis, characterization, and applications for professionals in drug discovery and chemical research.

Physicochemical and Structural Properties

6-Fluoro-2,3-dihydro-1H-inden-1-ol is typically encountered as a colorless oil or a light-yellow liquid at ambient temperature.[2][3] Its core structure consists of a 2,3-dihydro-1H-indene

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(indan) backbone, functionalized with a fluorine atom at the 6-position of the aromatic ring and a hydroxyl group at the 1-position of the cyclopentanol moiety.

Property	Value	Source(s)
IUPAC Name	6-Fluoro-2,3-dihydro-1H-inden-1-ol	N/A
CAS Number	52085-94-6 (Racemate)	[3][4]
Molecular Formula	C_9H_9FO	[3]
Molecular Weight	152.16 g/mol	[3]
Appearance	Colorless oil to light-yellow liquid	[2][3]
Melting Point	Not reported (liquid at room temp.)	N/A
Boiling Point	Not reported	N/A
Solubility	Soluble in common organic solvents like methanol, dichloromethane, and toluene.	[5]

Spectroscopic and Analytical Profile

Accurate structural confirmation is paramount in synthesis. Below is a summary of the key spectroscopic data used to characterize **6-Fluoro-2,3-dihydro-1H-inden-1-ol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for the structural elucidation of this molecule.

- ^{1}H NMR: The proton NMR provides a clear fingerprint of the molecule's structure. Data reported for a solution in $CDCl_3$ at 400 MHz shows characteristic peaks for the aromatic protons, the carbinol proton (CH-OH), and the aliphatic methylene protons.[1]
    - Aromatic Region (δ 6.90-7.20 ppm): Three distinct signals corresponding to the protons on the fluorinated benzene ring. The coupling patterns (doublet of doublets, triplet of

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doublets) are indicative of their positions relative to each other and the fluorine atom.

- Carbinol Proton (δ ~5.18 ppm): A triplet at approximately 5.18 ppm corresponds to the proton attached to the same carbon as the hydroxyl group (H1).[1]
- Aliphatic Region (δ 1.90-3.10 ppm): A series of multiplets representing the four protons of the two methylene groups (C2 and C3) in the five-membered ring.[1]

- ^{13}C NMR: While specific experimental data for the alcohol is not readily available in the literature, the spectrum for its precursor, 6-fluoro-2,3-dihydro-1H-inden-1-one, has been reported. The reduction of the ketone to the alcohol would result in a significant upfield shift for the C1 carbon, from the ketonic range (δ > 200 ppm) to the carbinol range (typically δ 70-80 ppm). The other carbon signals would be largely unperturbed.
- ^{19}F NMR: A single resonance is expected in the ^{19}F NMR spectrum, characteristic of an aryl fluoride. The precise chemical shift would require experimental determination but is a key identifier for fluorinated compounds.

Infrared (IR) Spectroscopy

The IR spectrum provides confirmation of key functional groups.

- O-H Stretch: A broad absorption band in the region of 3200-3600 cm^{-1} is characteristic of the hydroxyl group.
- C-H Stretch (Aromatic): Sharp peaks typically appear just above 3000 cm^{-1}.
- C-H Stretch (Aliphatic): Peaks appear just below 3000 cm^{-1}.
- C=C Stretch (Aromatic): Absorptions in the 1450-1600 cm^{-1} region.
- C-F Stretch: A strong, characteristic absorption band is expected in the 1000-1300 cm^{-1} region.

Mass Spectrometry (MS)

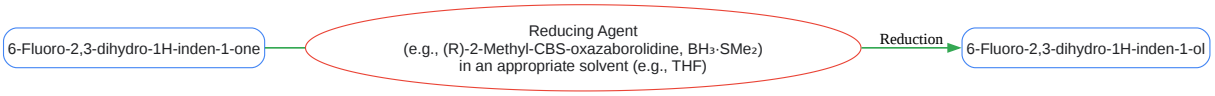
High-resolution mass spectrometry (HRMS) is used to confirm the elemental composition. The expected exact mass for the molecular ion $[M]^+$ of C_9H_9FO is readily calculated and confirmed

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experimentally.[1][2]

Synthesis and Reactivity

The most common and efficient synthesis of **6-fluoro-2,3-dihydro-1H-inden-1-ol** is through the stereoselective reduction of its corresponding ketone, 6-fluoro-2,3-dihydro-1H-inden-1-one.



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Caption: General workflow for the synthesis of the target compound.

Detailed Experimental Protocol: Asymmetric Reduction

The following protocol is adapted from a documented large-scale synthesis for the (S)-enantiomer, demonstrating a field-proven methodology.[5] This process is a cornerstone of asymmetric synthesis, where a chiral catalyst guides the reaction to form predominantly one enantiomer.

Step-by-Step Methodology:

- Reactor Setup: A multi-necked, round-bottom flask is equipped with an overhead stirrer, thermocouple, addition funnels, and a nitrogen inlet to ensure an inert atmosphere.
- Catalyst Preparation: Charge the reactor with (R)-2-Methyl-CBS-oxazaborolidine solution (1 M in toluene) under a nitrogen purge.
- Borane Addition: Add a solution of borane-dimethyl sulfide complex ($BH_3 \cdot SMe_2$) to the catalyst solution while maintaining a low temperature (e.g., 0-5 °C).
- Substrate Addition: Slowly add a solution of the starting material, 6-fluoro-2,3-dihydro-1H-inden-1-one, dissolved in a suitable solvent like tetrahydrofuran (THF), to the reaction mixture. The temperature should be carefully controlled throughout the addition.

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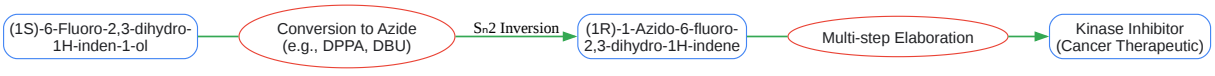
- Reaction Monitoring: The reaction progress is monitored by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC), until the starting material is consumed.
- Quenching: Once the reaction is complete, it is carefully quenched by the slow addition of a protic solvent, typically methanol, at a low temperature to decompose any excess borane.
- Workup and Isolation: The reaction mixture is then subjected to an aqueous workup, which may involve washing with a mild acid, a base, and brine. The organic layer is separated, dried over an anhydrous salt (e.g., sodium sulfate), filtered, and concentrated under reduced pressure to yield the crude product.
- Purification: If necessary, the crude product can be purified by column chromatography on silica gel to yield the highly pure **6-fluoro-2,3-dihydro-1H-inden-1-ol**.

Key Applications in Research and Development

The primary utility of **6-fluoro-2,3-dihydro-1H-inden-1-ol** is as a chiral intermediate in the synthesis of pharmaceuticals. Its structure is a key component of molecules designed to interact with specific biological targets.

Case Study: Intermediate in Cancer Therapeutics

A prominent, documented application is its use in the synthesis of 3-((1R)-6-fluoro-2,3-dihydro-1H-inden-1-yl)-N-(3-methyl-1H-pyrazol-5-yl)-3H-imidazo[4,5-b]pyridin-5-amine.[5] This complex molecule is a potent inhibitor of certain protein kinases and has been investigated for the treatment of cancers.[5]



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Caption: Role as an intermediate in kinase inhibitor synthesis.

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In this synthetic pathway, the hydroxyl group of the indanol is first converted to an azide with an inversion of stereochemistry (S_n2 reaction), a common strategy in medicinal chemistry.[5] This azide intermediate then undergoes further reactions to build the complex heterocyclic final product.

Safety and Handling

As with any chemical reagent, proper handling of **6-fluoro-2,3-dihydro-1H-inden-1-ol** is essential. While a specific Material Safety Data Sheet (MSDS) for the racemic compound is not widely published, data from the chiral enantiomer and related fluoro-indanols provide a reliable basis for safety protocols.

- GHS Hazard Classification (Anticipated):
  - Acute Toxicity, Oral: May be harmful if swallowed.
  - Skin Irritation: Causes skin irritation.
  - Eye Irritation: Causes serious eye irritation.
  - Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.
- Precautionary Measures:
  - Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.
  - Personal Protective Equipment (PPE): Wear protective gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.
  - Handling: Avoid breathing vapor or mist. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.
  - Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials.

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